

An In-depth Technical Guide to 3-Bromo-o-toluidine

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Compound of Interest

Compound Name: 3-Bromo-o-toluidine

Cat. No.: B1266185

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Bromo-o-toluidine, also known as 3-bromo-2-methylaniline, is an important halogenated aromatic amine. Its unique structural features make it a valuable building block in organic synthesis, particularly in the development of novel pharmaceutical compounds. This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **3-bromo-o-toluidine**, with a focus on its relevance to drug discovery and development.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Bromo-o-toluidine** is presented below. These data are essential for its handling, characterization, and use in chemical reactions.

Property	Value	Reference
IUPAC Name	3-Bromo-2-methylaniline	[1]
Synonyms	3-Bromo-o-toluidine, 2-Amino-6-bromotoluene	[1]
CAS Number	55289-36-6	[1][2]
Molecular Formula	C ₇ H ₈ BrN	[3]
Molecular Weight	186.05 g/mol	[3]
Appearance	Colorless to brown clear liquid	[1]
Boiling Point	248 °C (lit.)	[2][4]
Density	1.51 g/mL at 25 °C (lit.)	[2][4]
Refractive Index	n _{20/D} 1.619 (lit.)	[2][3]
Solubility	Sparingly soluble in water.	[5]
Flash Point	110 °C	[3]

Experimental Protocols

Synthesis of 3-Bromo-o-toluidine from 2-Bromo-6-nitrotoluene

A common and efficient method for the synthesis of **3-bromo-o-toluidine** involves the reduction of 2-bromo-6-nitrotoluene.[2]

Materials:

- 2-Bromo-6-nitrotoluene
- Stannous dichloride dihydrate (SnCl₂·2H₂O)
- Ethanol
- Saturated aqueous sodium bicarbonate solution

- Ethyl acetate
- Diatomaceous earth
- Anhydrous sodium sulfate

Procedure:

- In a round-bottom flask, dissolve 2-bromo-6-nitrotoluene (1.0 eq) in ethanol.
- Add stannous dichloride dihydrate (5.0 eq) to the solution.
- Heat the reaction mixture to 80°C and stir for 3 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, remove the ethanol by rotary evaporation.
- Adjust the pH of the residue to approximately 8 with a saturated aqueous sodium bicarbonate solution.
- Filter the mixture through a pad of diatomaceous earth, and wash the filter cake with ethyl acetate.
- Separate the organic layer from the combined filtrate and wash it with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield **3-bromo-o-toluidine**.^[2]

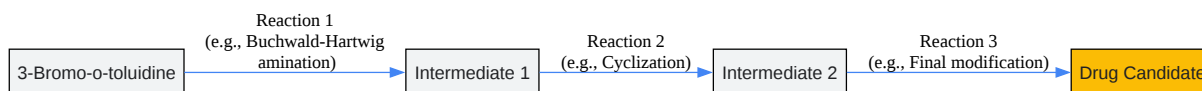
Applications in Drug Development

3-Bromo-o-toluidine serves as a key intermediate in the synthesis of various pharmaceutical agents. Its chemical structure allows for further functionalization to create complex molecules with specific biological activities.

Notably, it is a precursor in the synthesis of potent and selective Bruton's tyrosine kinase (BTK) inhibitors.^[6] BTK is a validated therapeutic target for B-cell malignancies and autoimmune diseases. Additionally, **3-bromo-o-toluidine** has been utilized in the development of

sphingosine-1-phosphate 1 (S1P1) receptor agonists, which have therapeutic potential in autoimmune diseases such as multiple sclerosis.[6]

The following diagram illustrates a generalized synthetic pathway where **3-bromo-o-toluidine** is a crucial starting material for a hypothetical drug candidate.



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Synthetic pathway from **3-Bromo-o-toluidine**.

Safety and Handling

3-Bromo-o-toluidine should be handled with care in a well-ventilated fume hood. It is harmful if swallowed or in contact with skin and causes skin and eye irritation.[1] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn at all times. Store the compound in a cool, dark, and dry place under an inert atmosphere.[2]

Conclusion

3-Bromo-o-toluidine is a versatile and valuable chemical intermediate with significant applications in organic synthesis, particularly in the field of drug discovery. Its well-defined chemical properties and synthetic accessibility make it an attractive starting material for the construction of complex molecular architectures with desired biological functions. A thorough understanding of its chemistry and safe handling practices is crucial for its effective utilization in research and development.

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